Analytical methods for the quantification of (2-Aminopropyl)(ethyl)propylamine in solution

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Compound of Interest

Compound Name:	*(2-Aminopropyl)(ethyl)propylamine*
Cat. No.:	*B12313623*

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Executive Summary & Chemical Profile

(2-Aminopropyl)(ethyl)propylamine (CAS Registry Number: Dependent on specific isomer, typically treated as N-ethyl-N-propylpropane-1,2-diamine) is a representative unsymmetrical aliphatic diamine. It features a tertiary amine core substituted with ethyl and propyl chains, and a 2-aminopropyl tail containing a primary amine.

Analytical Challenges:

- Lack of Chromophore: The molecule lacks conjugated

  -systems, rendering standard UV-Vis detection (254 nm) impossible without derivatization.

- High Polarity & Basicity: With two amine centers (primary and tertiary), the molecule is highly basic (pKa

  9.5–10.5) and hydrophilic. It exhibits poor retention on standard C18 reversed-phase columns, often eluting in the void volume.

- Adsorption: Aliphatic amines strongly adsorb to silanol groups in glass vials and LC tubing, leading to peak tailing and carryover.

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Recommended Approaches:

- Primary Method (Gold Standard): HILIC-MS/MS. Offers direct detection, high sensitivity, and no derivatization artifacts.
- Secondary Method (Accessible): HPLC-FLD/UV with Pre-column Derivatization (Dansyl Chloride). Ideal for QC labs without mass spectrometry.

Method A: HILIC-MS/MS (Direct Quantification)

Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) is selected over Reversed-Phase (RP) to retain this highly polar analyte. The high organic content in HILIC mobile phases enhances desolvation efficiency in Electrospray Ionization (ESI), significantly boosting sensitivity.

Instrumentation & Conditions

Parameter	Specification
System	UHPLC coupled to Triple Quadrupole MS/MS
Column	BEH Amide or Bare Silica HILIC, 2.1 x 100 mm, 1.7 µm
Mobile Phase A	10 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	1–5 µL (Sample diluent must be 90% Acetonitrile to prevent peak distortion)

Gradient Program

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Time (min)	% Mobile Phase B	Curve	Description
0.00	95	Initial	High organic for retention
1.00	95	6	Isocratic hold
5.00	50	6	Linear gradient to elute analyte
6.00	50	6	Wash
6.10	95	1	Return to initial
10.00	95	1	Re-equilibration (Critical in HILIC)

Mass Spectrometry Parameters (ESI+)

Based on the molecular formula

(MW: 144.26 g/mol):

- Ionization: ESI Positive Mode
- Precursor Ion: 145.2
- Capillary Voltage: 2.5 kV
- Source Temp: 150°C | Desolvation Temp: 400°C

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Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Purpose
Quantifier	145.2	72.1	20	Loss of diethyl/propyl amine fragment
Qualifier	145.2	58.1	25	Characteristic alkyl amine fragment
Qualifier	145.2	100.1	15	Loss of propyl/ethyl group

> *Expert Insight: Aliphatic diamines often form doubly charged ions*
>
> (m/z 73.1) at low pH. Monitor both +1 and +2 charge states during method development. If the +2 state is dominant, switch the precursor to 73.1 for higher sensitivity.

Method B: HPLC-UV/FLD (Derivatization)

Rationale: For laboratories lacking MS, derivatization is mandatory. Dansyl Chloride (Dns-Cl) is chosen over OPA because Dns-Cl forms highly stable sulfonamide derivatives with both primary and secondary amines (though this analyte is primary/tertiary, the primary site is the target) and allows for robust UV (254 nm) or Fluorescence detection.

Derivatization Protocol (Dansylation)[1]

Reagents:

- Dansyl Chloride Solution: 5 mg/mL in Acetone.

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- Buffer: 0.1 M Sodium Carbonate (

  ), pH 11.0.

Workflow:

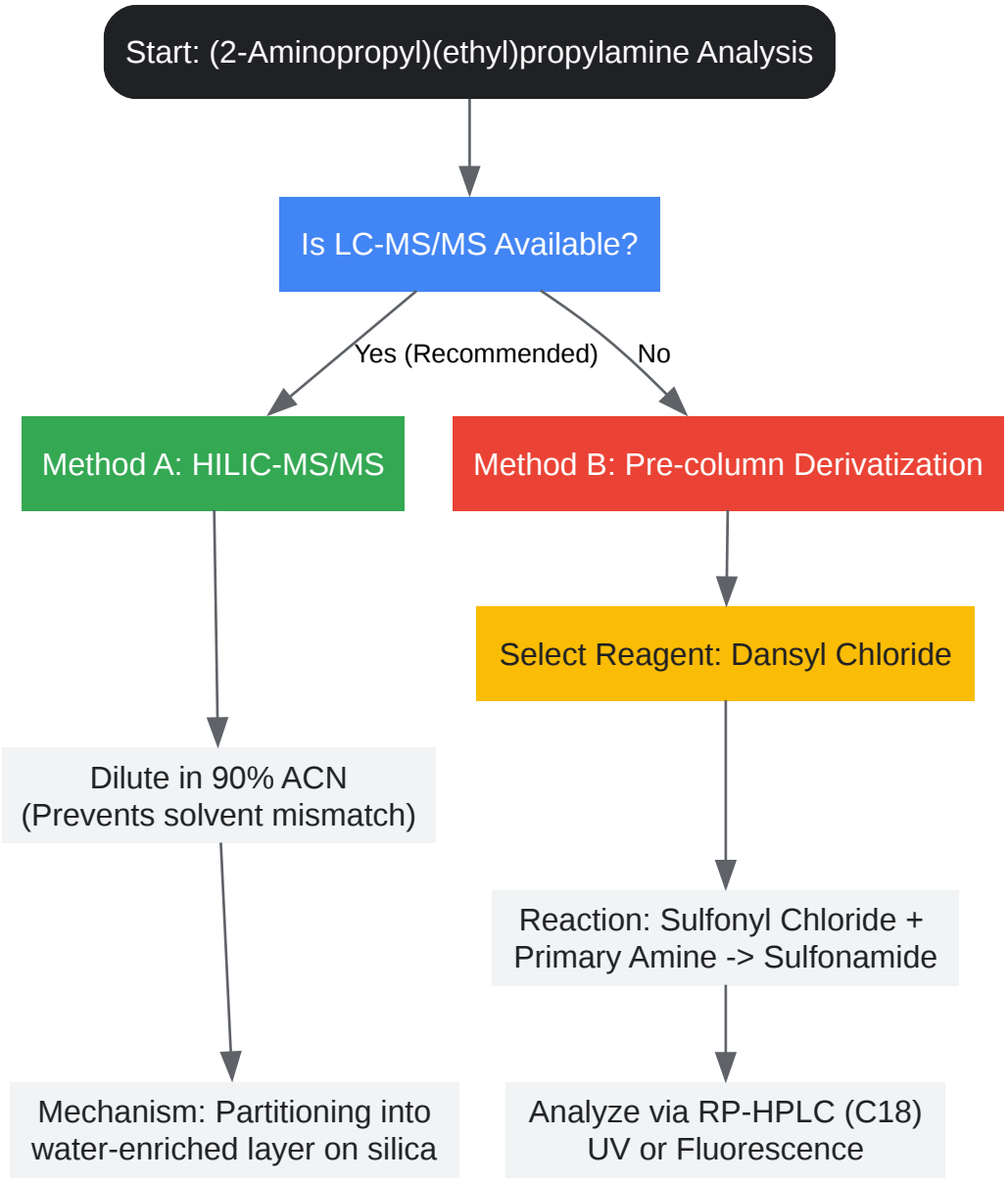
- Mix: Add 100 µL Sample + 100 µL Carbonate Buffer + 100 µL Dansyl Chloride Solution.
- Incubate: Heat at 60°C for 20 minutes (Dark).
  - Mechanism:[1] The sulfonyl chloride reacts with the unprotonated primary amine on the 2-aminopropyl tail.
- Quench: Add 50 µL of 5% Ethylamine or Proline (scavenges excess reagent).
- Filter: 0.2 µm PTFE filter into autosampler vial.

HPLC Conditions

Parameter	Specification
Column	C18 Reversed Phase (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Detection	UV at 254 nm OR Fluorescence (Ex: 340 nm, Em: 525 nm)
Gradient	10% B to 90% B over 15 minutes.

Visualization: Method Selection & Reaction Logic

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Figure 1: Decision tree for selecting the analytical methodology based on instrumentation availability. HILIC-MS/MS is preferred for throughput; Derivatization is preferred for accessibility.

Validation & Quality Assurance

To ensure scientific integrity (E-E-A-T), the following validation parameters must be established prior to routine analysis.

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Linearity & Range

- Standard Preparation: Prepare stock in 0.1 M HCl (amines are volatile in free base form; salt form is stable).
- Range:
  - MS/MS: 1 ng/mL – 1000 ng/mL.
  - UV (Deriv): 0.5 µg/mL – 100 µg/mL.
- Criteria:

  ; Residuals < 15%.

Carryover Check (Critical for Amines)

Aliphatic amines are notorious for "sticky" carryover.

- Protocol: Inject the highest standard (ULOQ) followed immediately by a blank.
- Acceptance: Blank signal must be < 20% of the Lower Limit of Quantitation (LLOQ).
- Mitigation: If carryover is observed, use a needle wash of 50:50 Methanol:Isopropanol + 0.1% Formic Acid.

Internal Standard (IS)

- Ideal: Deuterated analog (e.g., N-ethyl-d5-propylamine).
- Practical Alternative:Dipropylamine or Dibutylamine (structural analogs). The IS must be added before derivatization in Method B to correct for reaction efficiency.

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